

In-Depth Technical Guide: Butoxypropyl Silvex

Active Ingredient Analysis

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Compound of Interest

Compound Name: *Kuron*

Cat. No.: *B15345198*

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Disclaimer: The term "butoxypropyl silvex" is not a standard chemical nomenclature. This guide focuses on the analysis of a likely candidate, 3-butoxypropyl 2-(2,4,5-trichlorophenoxy)propanoate, an ester of the herbicide Silvex (fenoprop). The information provided is intended for research, scientific, and drug development professionals.

Introduction

Silvex, also known as fenoprop or 2,4,5-TP, is a systemic herbicide belonging to the phenoxypropionic acid class of compounds.^[1] Its biological activity stems from its ability to mimic the plant hormone auxin, leading to uncontrolled growth and eventual death of susceptible plants.^[1] While its use has been largely discontinued due to concerns over contamination with 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD), the study of its derivatives, such as butoxypropyl silvex, remains relevant for environmental monitoring, toxicological assessment, and potentially for the development of new chemical entities. This guide provides a comprehensive overview of the chemical properties, synthesis, mechanism of action, and analytical methodologies for butoxypropyl silvex.

Chemical and Physical Properties

The properties of Silvex (fenoprop) and its 3-butoxypropyl ester are summarized in the table below. These properties are crucial for understanding the compound's environmental fate, designing analytical extraction methods, and assessing its toxicological profile.

Property	Silvex (Fenoprop)	3-Butoxypropyl 2-(2,4,5-trichlorophenoxy)propionate	Reference(s)
IUPAC Name	2-(2,4,5-trichlorophenoxy)propanoic acid	3-butoxypropyl 2-(2,4,5-trichlorophenoxy)propionate	[2] [3]
Synonyms	Fenoprop, 2,4,5-TP	Fenoprop-3-butoxypropyl, Silvex 3-butoxypropyl ester	[3] [4]
CAS Number	93-72-1	25537-26-2	[2] [3]
Molecular Formula	C ₉ H ₇ Cl ₃ O ₃	C ₁₆ H ₂₁ Cl ₃ O ₄	[2] [3]
Molecular Weight	269.51 g/mol	383.7 g/mol	[2] [3]
Appearance	White powder	-	[1]
Melting Point	180 °C	-	[1]
log P	3.8	5.6	[2] [3]
Solubility	Sparingly soluble in water; soluble in organic solvents.	Expected to have low water solubility.	[2]

Synthesis and Formulation

The synthesis of butoxypropyl silvex involves a two-step process. The first step is the synthesis of the parent compound, Silvex (fenoprop), followed by its esterification with 3-butoxypropan-1-ol.

Synthesis of Silvex (Fenoprop)

A common method for synthesizing phenoxyacetic acid herbicides involves the reaction of a chlorinated phenol with an α -haloalkanoic acid under basic conditions. For Silvex, this would involve the reaction of 2,4,5-trichlorophenol with 2-chloropropionic acid.

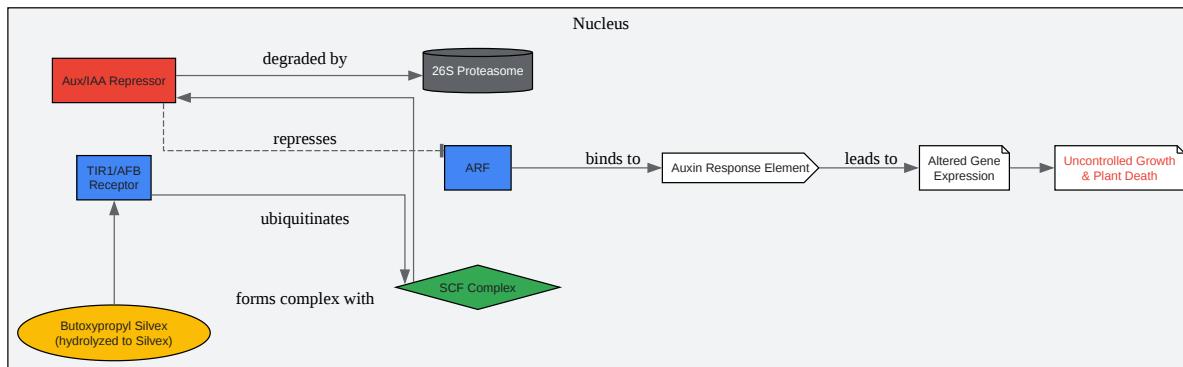
Esterification

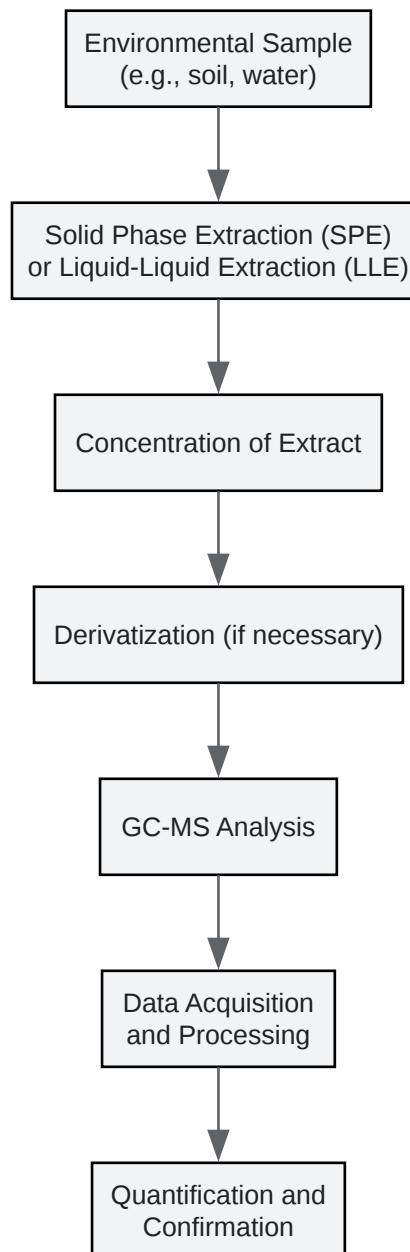
The butoxypropyl ester is then formed by reacting Silvex with 3-butoxypropan-1-ol in the presence of an acid catalyst, typically sulfuric acid, and removing the water formed during the reaction to drive the equilibrium towards the product.

Mechanism of Action: A Synthetic Auxin

Butoxypropyl silvex, like other phenoxy herbicides, acts as a synthetic auxin.^[1] In plants, the ester is likely hydrolyzed to the active parent acid, Silvex, which then mimics the natural plant hormone indole-3-acetic acid (IAA). This mimicry disrupts normal plant growth processes by overwhelming the natural auxin signaling pathways.

At the molecular level, auxins bind to a receptor complex consisting of an F-box protein (such as TIR1) and an Aux/IAA transcriptional repressor. This binding event targets the Aux/IAA protein for ubiquitination and subsequent degradation by the 26S proteasome. The degradation of the Aux/IAA repressor releases Auxin Response Factors (ARFs), which can then bind to auxin-responsive elements in the promoters of target genes, leading to changes in gene expression that ultimately result in uncontrolled cell division and elongation, and other aberrant growth responses.



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